

Jnk-IN-7 stability and storage conditions

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Compound of Interest

Compound Name: **Jnk-IN-7**
Cat. No.: **B608244**

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Jnk-IN-7 Technical Support Center

Welcome to the **Jnk-IN-7** Technical Support Center. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Jnk-IN-7** to ensure optimal performance in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Jnk-IN-7** solid powder?

A1: **Jnk-IN-7** as a solid powder is stable for an extended period when stored under appropriate conditions. For long-term storage, it is recommended to keep the powder at -20°C, where it can remain stable for at least 2 to 4 years[1][2]. Some suppliers also indicate that storage at 2-8°C is acceptable for shorter periods[3]. The product is typically shipped at room temperature, and short-term deviations from the recommended storage temperature are unlikely to affect its quality[2][4].

Q2: How should I store **Jnk-IN-7** after dissolving it in a solvent?

A2: The stability of **Jnk-IN-7** in solution is dependent on the solvent and storage temperature. For stock solutions prepared in DMSO, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles. These aliquots can be stored at -80°C for up to 6 months to a year, or at -20°C for up to one month[1][5]. For shorter-term storage, a DMSO solution can be kept at 4°C for up to two weeks[1].

Q3: What solvents can I use to dissolve **Jnk-IN-7**?

A3: **Jnk-IN-7** is soluble in DMSO and DMF, with a solubility of up to 50 mg/mL and 10 mg/mL, respectively[2][5]. It is insoluble in water and ethanol, with only partial solubility in ethanol noted by one supplier[2][5][6]. For in vivo experiments, specific formulations using a combination of solvents like DMSO, PEG300, Tween80, and water, or DMSO and corn oil have been described, but these mixed solutions should be used immediately[5].

Q4: Is **Jnk-IN-7** light sensitive or hygroscopic?

A4: One supplier recommends protecting the compound from light and storing it in a desiccated environment, indicating potential hygroscopic properties[3]. To ensure maximum stability, it is best practice to store **Jnk-IN-7** in a tightly sealed container, protected from light.

Q5: How can I ensure the highest solubility when preparing a DMSO stock solution?

A5: To achieve a higher concentration, you can warm the tube at 37°C for 10 minutes and/or sonicate it for a short period[4]. It is also crucial to use fresh, anhydrous DMSO, as moisture-absorbing DMSO can reduce the solubility of **Jnk-IN-7**[5].

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the stability and solubility of **Jnk-IN-7**.

Table 1: Storage and Stability of **Jnk-IN-7**

Form	Storage Temperature	Duration of Stability	Citations
Solid Powder	-20°C	≥ 2-4 years	[1][2]
In DMSO	-80°C	6 months - 1 year	[1][5]
In DMSO	-20°C	1 month	[5]
In DMSO	4°C	2 weeks	[1]

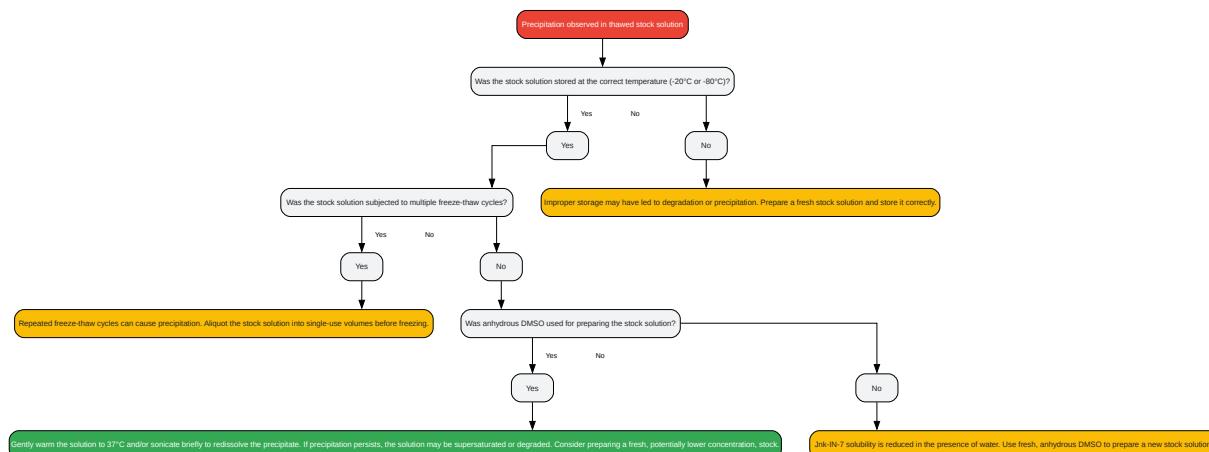
Table 2: Solubility of **Jnk-IN-7**

Solvent	Concentration	Citations
DMSO	≥ 24.7 mg/mL (up to 50 mg/mL)	[5][6]
DMF	10 mg/mL	[2]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	[2]
Water	Insoluble	[5][6]
Ethanol	Insoluble/Partially soluble	[2][5][6]

Troubleshooting Guide

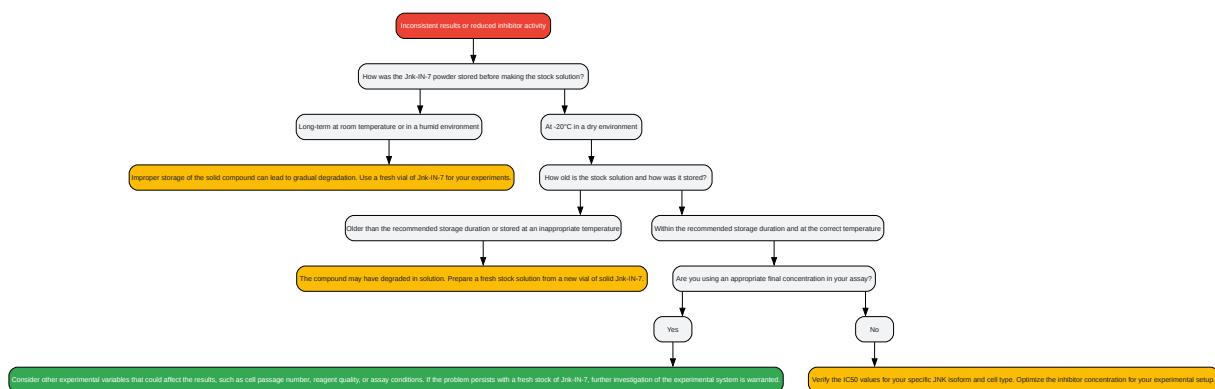
Problem 1: I am seeing precipitation in my **Jnk-IN-7** stock solution after thawing.

This is a common issue that can arise from several factors. Follow this decision tree to troubleshoot the problem.

[Click to download full resolution via product page](#)**Troubleshooting precipitation in Jnk-IN-7 stock solutions.**

Problem 2: My experimental results are inconsistent or show reduced inhibitor activity.

Inconsistent results or a decrease in the expected activity of **Jnk-IN-7** could be due to degradation of the compound.



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Troubleshooting inconsistent experimental results with **Jnk-IN-7**.

Experimental Protocols

Protocol for Preparation of a 10 mM DMSO Stock Solution of **Jnk-IN-7**

- Materials:

- **Jnk-IN-7** (MW: 493.56 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes

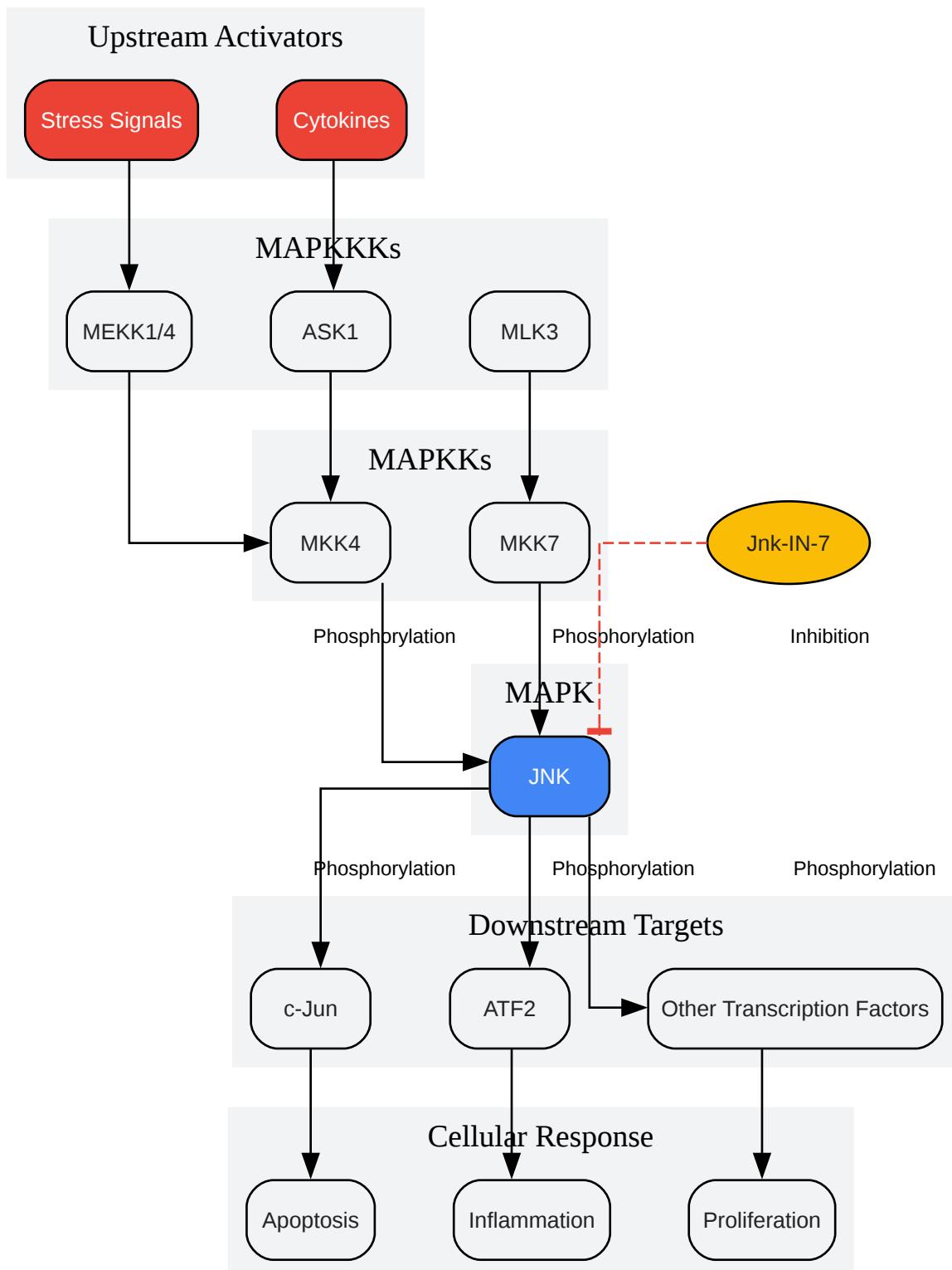
- Procedure:

1. Equilibrate the vial of **Jnk-IN-7** powder to room temperature before opening to prevent moisture condensation.
2. Weigh out the desired amount of **Jnk-IN-7** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.936 mg of **Jnk-IN-7**.
3. Add the appropriate volume of anhydrous DMSO to the **Jnk-IN-7** powder.
4. To aid dissolution, gently vortex the solution. If necessary, warm the tube at 37°C for 10 minutes or place it in an ultrasonic bath for a few minutes[4].
5. Ensure the solution is clear and free of any visible precipitate before use.
6. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
7. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year)[5].

JNK Signaling Pathway Overview

Jnk-IN-7 is a potent and selective inhibitor of c-Jun N-terminal kinases (JNKs)[7][8]. The JNK signaling pathway is a critical component of the mitogen-activated protein kinase (MAPK)

cascade and is involved in the regulation of various cellular processes, including inflammation, apoptosis, and cell proliferation.



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Simplified JNK signaling pathway and the point of inhibition by **Jnk-IN-7**.

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References

- 1. JNK-IN-7 Datasheet DC Chemicals [dcchemicals.com]
- 2. caymanchem.com [caymanchem.com]
- 3. JNK Inhibitor VII, TAT-TI-JIP153-163, Cell-Permeable The JNK Inhibitor VII, TAT-TI-JIP153-163, Cell-Permeable controls the biological activity of JNK. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | Sigma-Aldrich [sigmaaldrich.com]
- 4. apexbt.com [apexbt.com]
- 5. selleckchem.com [selleckchem.com]
- 6. apexbt.com [apexbt.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. selleckchem.com [selleckchem.com]
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